

Commercial Suppliers and Technical Guide for Fmoc-beta-alanyl-L-proline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-beta-alanyl-L-proline*

Cat. No.: *B15327433*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and technical specifications of **Fmoc-beta-alanyl-L-proline**. It is designed to assist researchers, scientists, and drug development professionals in sourcing this specialty dipeptide and effectively incorporating it into their synthetic workflows. This guide includes a summary of commercial suppliers, detailed technical data, and representative experimental protocols for its application in solid-phase peptide synthesis (SPPS).

Commercial Availability

Fmoc-beta-alanyl-L-proline is a specialized dipeptide derivative available from a select number of commercial suppliers. Unlike common amino acid building blocks, it is often synthesized upon request rather than being a standard stock item. The following table summarizes the known commercial sources. Researchers are advised to contact these suppliers directly to obtain current pricing, availability, and detailed certificates of analysis.

Supplier	Product Name	Catalog Number	Purity	Availability	Notes
LGC Standards	Fmoc-beta-Ala-Pro-OH	TRC-F808765	Typically $\geq 95\%$	Custom Synthesis	Requires a quote request for pricing and lead time.
Hengyuan Fine Chemical	Fmoc- β -Ala-Pro-OH	-	Inquiry required	Inquiry required	Contact for specifications and availability.
CymitQuimica	Fmoc- β -Ala-Pro-Pro-OH	ST-EA-CP-S95057	Inquiry required	Available in 10mg, 25mg, 50mg, 100mg pack sizes upon inquiry.	Note: This is a tripeptide, but indicates capability in synthesizing related structures.

Technical Specifications

The technical data for **Fmoc-beta-alanyl-L-proline** is crucial for its effective use in peptide synthesis. While specific values may vary slightly between batches and suppliers, the following table provides a summary of key properties.

Property	Value
Chemical Name	(S)-1-(3-(((9H-fluoren-9-yl)methoxy)carbonyl)amino)propanoyl)pyrrolidine-2-carboxylic acid
Synonyms	Fmoc-β-Ala-Pro-OH
CAS Number	2171246-67-4[1]
Molecular Formula	C ₂₃ H ₂₄ N ₂ O ₅
Molecular Weight	408.45 g/mol
Appearance	White to off-white solid/powder
Purity	Typically ≥95% (via HPLC)
Solubility	Soluble in DMF, NMP, and other polar aprotic solvents.
Storage	Store at 2-8°C, desiccated.

Experimental Protocols

The primary application of **Fmoc-beta-alanyl-L-proline** is in solid-phase peptide synthesis (SPPS) to introduce a β-Ala-Pro motif into a peptide sequence. The following is a detailed, representative protocol for the coupling of this dipeptide onto a solid support.

Protocol: Coupling of Fmoc-beta-alanyl-L-proline to a Resin-Bound Amine

1. Materials:

- **Fmoc-beta-alanyl-L-proline**
- Peptide synthesis resin with a free amine group (e.g., Rink Amide resin after Fmoc deprotection)
- Coupling Reagents:

- HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- HOBt (Hydroxybenzotriazole)
- Base:
 - DIPEA (N,N-Diisopropylethylamine) or 2,4,6-Collidine
- Solvents:
 - DMF (N,N-Dimethylformamide), peptide synthesis grade
 - DCM (Dichloromethane), peptide synthesis grade
- Washing Solvents:
 - DMF
 - DCM
 - Methanol
- Inert gas (Nitrogen or Argon)
- Solid-phase peptide synthesis vessel

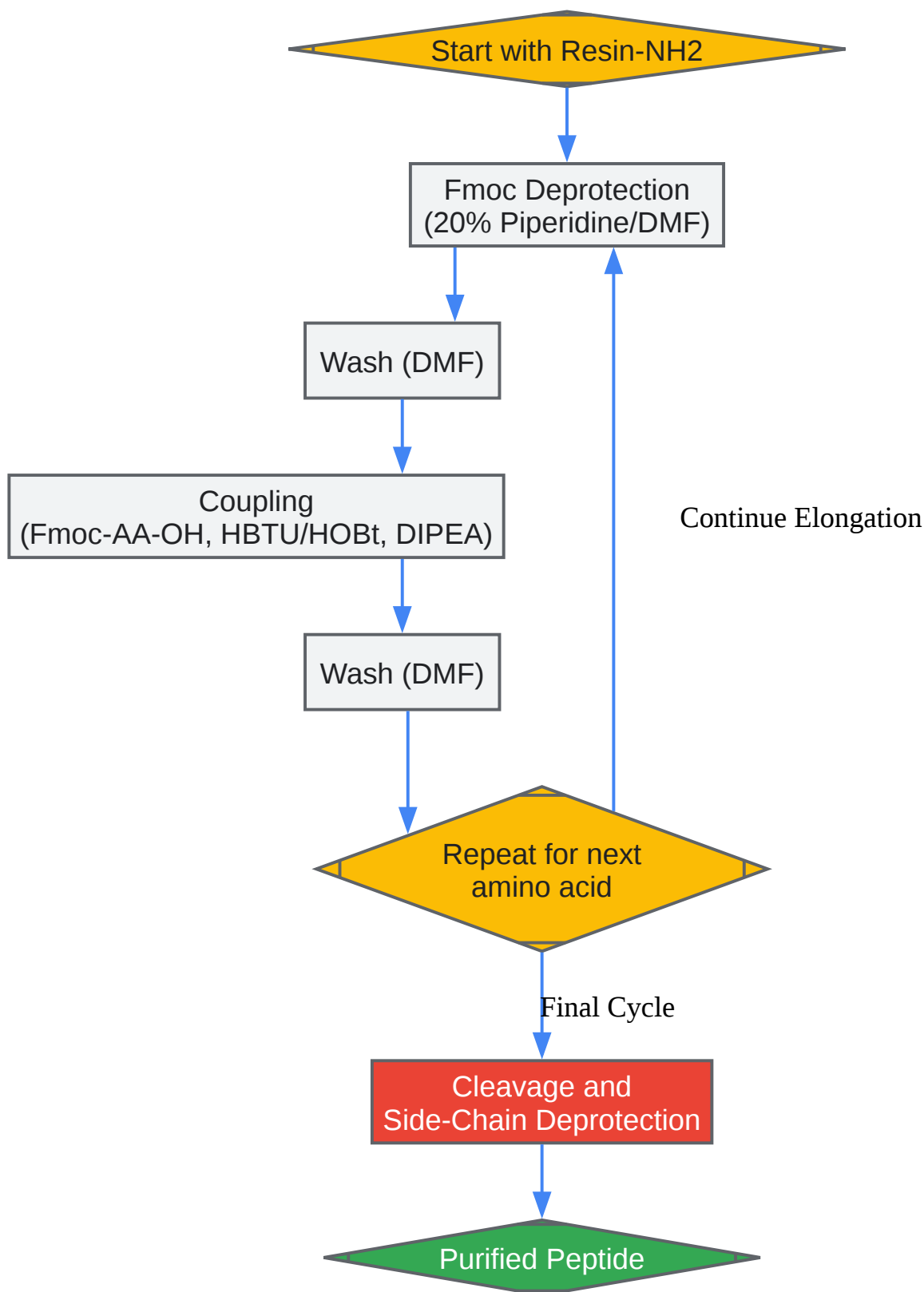
2. Procedure:

- Resin Swelling: Swell the resin (1 equivalent) in DMF for at least 30 minutes in the reaction vessel.
- Fmoc Deprotection (if applicable): If the resin is Fmoc-protected, treat it with 20% piperidine in DMF (2 x 10 minutes) to expose the free amine. Wash the resin thoroughly with DMF (5-7 times) and DCM (3 times).
- Preparation of the Coupling Solution:
 - In a separate vial, dissolve **Fmoc-beta-alanyl-L-proline** (2-3 equivalents relative to the resin loading) in a minimal amount of DMF.

- Add HOBt (2-3 equivalents) to this solution.
- In another vial, dissolve HBTU (2-3 equivalents) in DMF.
- Activation:
 - Add the HBTU solution to the **Fmoc-beta-alanyl-L-proline**/HOBt solution.
 - Add DIPEA (4-6 equivalents) to the mixture.
 - Allow the activation to proceed for 1-2 minutes. The solution may change color.
- Coupling:
 - Drain the solvent from the swollen resin.
 - Add the activated **Fmoc-beta-alanyl-L-proline** solution to the resin.
 - Agitate the reaction vessel at room temperature for 2-4 hours. The reaction can be monitored for completion using a Kaiser test or other ninhydrin-based tests. Proline-containing sequences may require longer coupling times.
- Washing:
 - After the coupling is complete, drain the reaction solution.
 - Wash the resin thoroughly with DMF (5-7 times) to remove excess reagents and byproducts.
 - Wash with DCM (3 times) and methanol (2 times) to prepare for the next step or for drying.
- Capping (Optional): To block any unreacted amine groups, the resin can be treated with a solution of acetic anhydride and DIPEA in DMF.
- Drying: Dry the resin under vacuum.

Visualizations

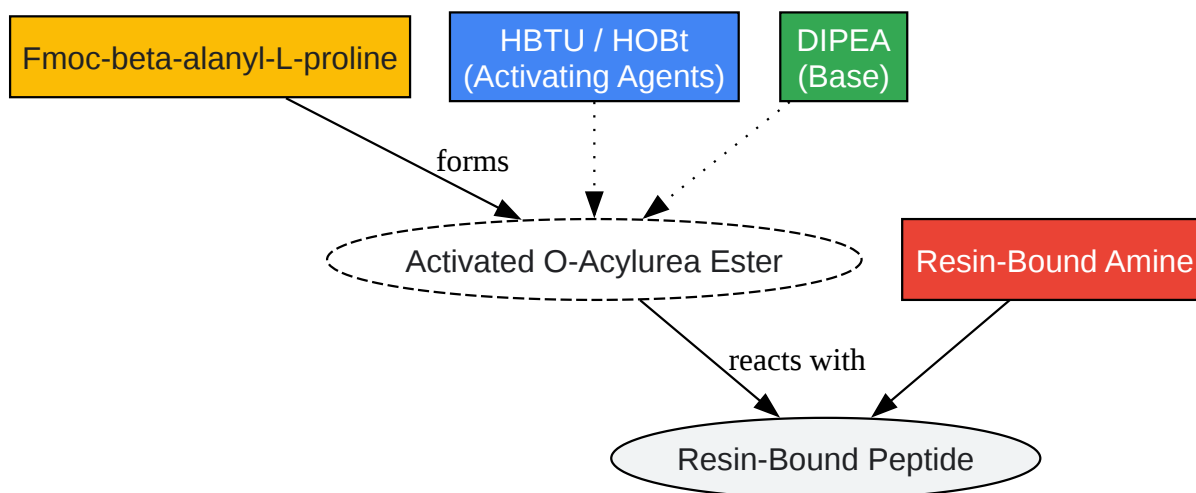
Workflow for Solid-Phase Peptide Synthesis (SPPS) Cycle



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Caption: A generalized workflow for a single cycle of Fmoc-based solid-phase peptide synthesis.

Logical Relationship of Reagents in the Coupling Step



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Caption: The logical relationship of reagents involved in the activation and coupling of the dipeptide.

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References

- 1. Buy Online CAS Number 2171246-67-4 - TRC - Fmoc-beta-Ala-Pro-OH | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Fmoc-beta-alanyl-L-proline]. BenchChem, [2025]. [Online PDF]. Available at:

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